

# A Comprehensive Technical Guide to 2-Hydroxyethyl 2-bromoisobutyrate

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## Compound of Interest

**Compound Name:** 2-Hydroxyethyl 2-bromoisobutyrate

**Cat. No.:** B1589816

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For researchers, scientists, and professionals in drug development and polymer chemistry, **2-Hydroxyethyl 2-bromoisobutyrate** is a key chemical intermediate. This guide provides an in-depth overview of its core properties, safety data, and applications, with a focus on its role as an initiator in controlled radical polymerization.

Synonyms: HEBIB, HO-BriBu, ATRP hydroxy initiator, 2-Bromo-2-methylpropionic acid 2-hydroxyethyl ester.[\[1\]](#)

## Core Properties and Identification

CAS Number: 189324-13-8[\[2\]](#)[\[3\]](#)[\[4\]](#)

This compound is primarily utilized as an initiator in Atom Transfer Radical Polymerization (ATRP), a method known for producing polymers with well-defined structures and molecular weights.[\[5\]](#) Its hydroxyl group allows for the synthesis of hydroxy-functionalized polymers and can be used to modify surfaces like those of carboxylate- or isocyanate-modified particles and biomolecules.[\[5\]](#)

## Physicochemical Data

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>11</sub> BrO <sub>3</sub> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	211.05 g/mol <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless to light yellow or brown liquid <a href="#">[2]</a> <a href="#">[6]</a>
Density	1.456 g/mL at 25 °C <a href="#">[3]</a> <a href="#">[7]</a>
Boiling Point	85 °C at 0.03 mmHg <a href="#">[1]</a> <a href="#">[2]</a>
Refractive Index	n <sub>20/D</sub> 1.476 <a href="#">[3]</a> <a href="#">[7]</a>

## Safety and Handling

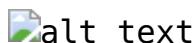
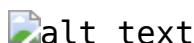
**2-Hydroxyethyl 2-bromoisobutyrate** is classified as a hazardous substance and requires careful handling in a laboratory setting.

## GHS Hazard Information

Hazard Class	Code	Statement
Acute Toxicity, Oral	H302	Harmful if swallowed <a href="#">[8]</a> <a href="#">[9]</a>
Serious Eye Damage	H318	Causes serious eye damage <a href="#">[8]</a> <a href="#">[9]</a>

Signal Word: Danger[\[3\]](#)[\[9\]](#)

GHS Pictograms:



## Precautionary Measures and Personal Protective Equipment (PPE)

Category	Recommendations
Handling	Use in a well-ventilated area or under a chemical fume hood. [4] Avoid contact with skin, eyes, and clothing. [8][10] Keep away from heat, sparks, and open flames. [10] Ground/bond container and receiving equipment. [10] Use non-sparking tools and take precautionary measures against static discharge. [10]
Storage	Store in a cool, dry, and well-ventilated place. [10] Keep container tightly closed. [10] Recommended storage temperature is room temperature, though some suppliers suggest refrigeration. [1]
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles. [11]
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat. [11]
Respiratory Protection	If vapors or mists are generated, use a NIOSH-approved respirator. [12]

## First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse cautiously with water for several minutes. [8] Remove contact lenses, if present and easy to do. Continue rinsing. [8] Immediately call a POISON CENTER or doctor/physician. [8]
Skin Contact	Take off immediately all contaminated clothing. [10] Wash off immediately with plenty of soap and water for at least 15 minutes. [4][7] If skin irritation occurs, get medical advice/attention. [10]
Inhalation	Remove person to fresh air and keep comfortable for breathing. [2][12] If breathing has stopped, perform artificial respiration. [7] Get medical attention if symptoms occur. [7][12]
Ingestion	Rinse mouth with water. [4][7] Do NOT induce vomiting. [2] Immediately call a POISON CENTER or doctor/physician. [2]

## Experimental Protocols: Atom Transfer Radical Polymerization (ATRP)

The following is a representative protocol for the use of **2-Hydroxyethyl 2-bromoisobutyrate** as an initiator in the ATRP of a vinyl monomer (e.g., methyl methacrylate). This procedure is based on established ATRP methods.

## Materials

- **2-Hydroxyethyl 2-bromoisobutyrate** (Initiator)
- Monomer (e.g., methyl methacrylate)
- Copper(I) bromide (CuBr) (Catalyst)

- Ligand (e.g., N,N,N',N",N"-Pentamethyldiethylenetriamine (PMDETA) or 2,2'-bipyridine)
- Anhydrous solvent (e.g., toluene or anisole)
- Schlenk flask and other appropriate glassware
- Inert gas supply (Nitrogen or Argon)

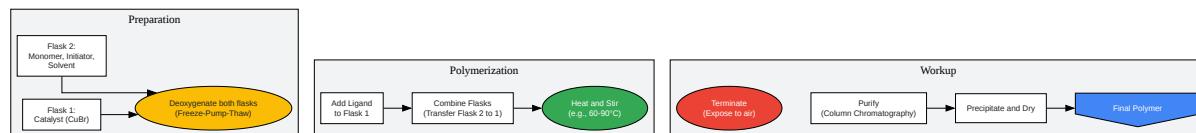
## Procedure

- Catalyst and Ligand Preparation: In a dry Schlenk flask under an inert atmosphere, add CuBr and a magnetic stir bar.
- Monomer and Initiator Solution: In a separate dry Schlenk flask, prepare a solution of the monomer, **2-Hydroxyethyl 2-bromoisobutyrate**, and the solvent.
- Deoxygenation: Subject both flasks to several freeze-pump-thaw cycles to thoroughly remove all dissolved oxygen. This step is critical for the success of the polymerization.
- Addition of Ligand: Under a positive pressure of inert gas, add the deoxygenated ligand to the flask containing the CuBr catalyst and stir to form the catalyst complex.
- Initiation of Polymerization: Transfer the deoxygenated monomer/initiator solution to the catalyst-containing flask via a cannula under inert atmosphere.
- Polymerization: Place the reaction flask in a preheated oil bath at the desired temperature (e.g., 60-90 °C) and stir.
- Monitoring the Reaction: The progress of the polymerization can be monitored by taking samples at regular intervals and analyzing them by techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy or Gas Chromatography (GC) to determine monomer conversion.
- Termination: Once the desired monomer conversion is achieved, the polymerization is terminated by exposing the reaction mixture to air, which oxidizes the copper catalyst and quenches the radical polymerization.

- Purification: The polymer is typically purified by diluting the reaction mixture with a suitable solvent (e.g., tetrahydrofuran) and passing it through a column of neutral alumina to remove the copper catalyst. The final polymer is then isolated by precipitation in a non-solvent (e.g., cold methanol or hexane) and dried under vacuum.

## Visualizing the ATRP Workflow

The following diagram illustrates the key steps in a typical Atom Transfer Radical Polymerization experiment using **2-Hydroxyethyl 2-bromoisobutyrate**.



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